

Cell proliferation considerations when using PolQi2

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Compound of Interest

Compound Name: PolQi2

Cat. No.: B10861459

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Technical Support Center: PolQi2

Welcome to the technical support center for **PolQi2**. This guide provides troubleshooting advice and answers to frequently asked questions regarding the use of **PolQi2** in cell proliferation studies.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **PolQi2**?

A1: **PolQi2** is a potent and selective inhibitor of DNA Polymerase Theta (Polθ), a key enzyme in the microhomology-mediated end joining (MMEJ) DNA repair pathway. By inhibiting Polθ, **PolQi2** compromises the repair of DNA double-strand breaks, leading to the accumulation of DNA damage and subsequently inducing cell cycle arrest and apoptosis, particularly in cancer cells with deficiencies in other DNA repair pathways like homologous recombination (e.g., BRCA1/2-mutant cells).

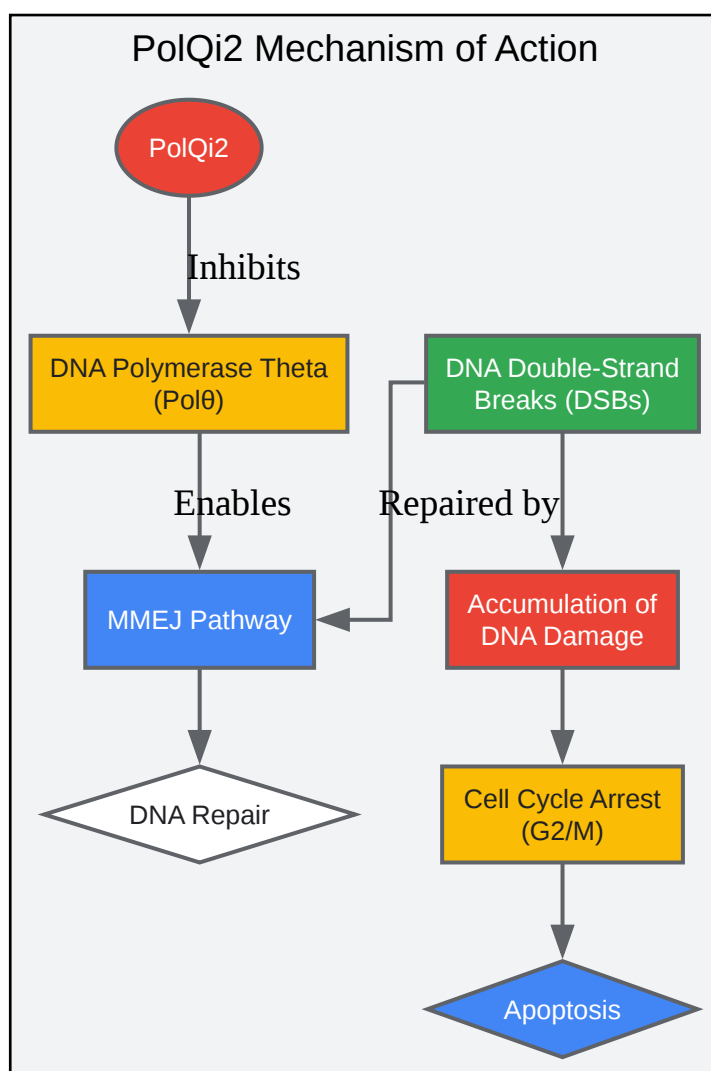
Q2: How should **PolQi2** be stored and reconstituted?

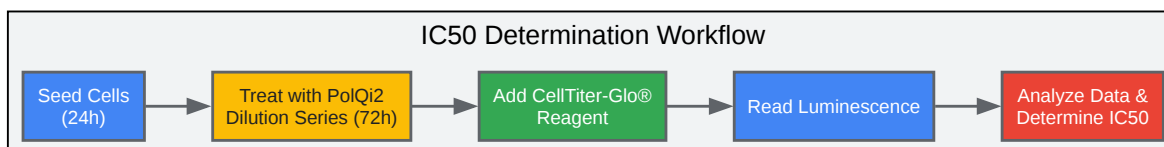
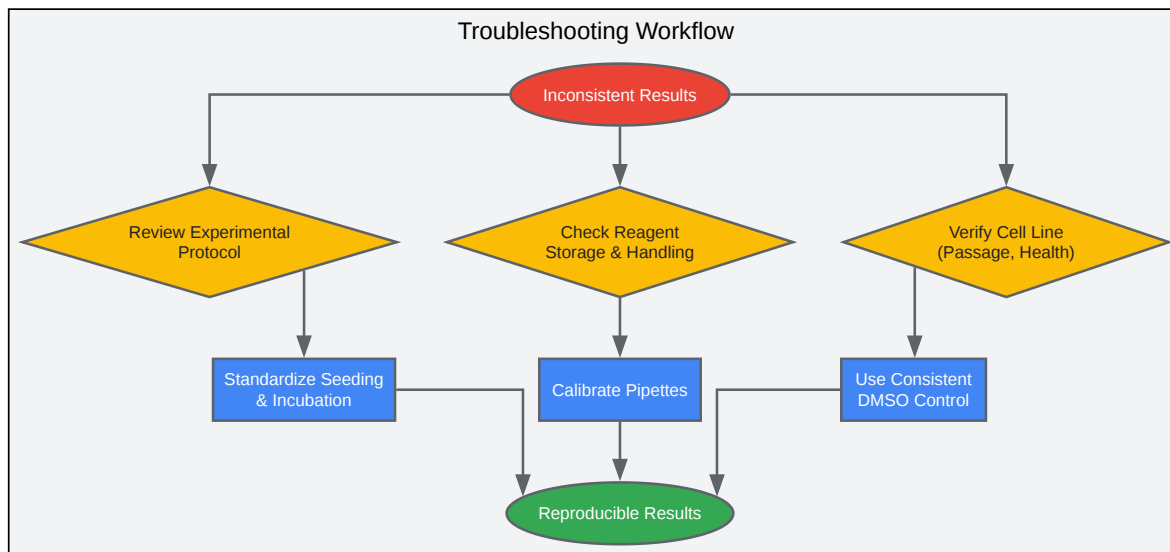
A2: **PolQi2** is supplied as a lyophilized powder. For long-term storage, it should be kept at -20°C. For immediate use, reconstitute the powder in sterile DMSO to create a stock solution (e.g., 10 mM). This stock solution can be stored at -20°C for up to 6 months. Avoid repeated freeze-thaw cycles. For cell culture experiments, dilute the DMSO stock solution in a complete

cell culture medium to the desired final concentration. Ensure the final DMSO concentration in the cell culture medium is below 0.1% to avoid solvent-induced cytotoxicity.

Q3: What are the expected effects of **PolQi2** on cell proliferation?

A3: The primary effect of **PolQi2** is the inhibition of cell proliferation. The extent of this inhibition is cell-line dependent. Cells with deficiencies in homologous recombination (HR), such as those with BRCA1 or BRCA2 mutations, are particularly sensitive to **PolQi2**. In sensitive cell lines, treatment with **PolQi2** is expected to lead to a dose-dependent decrease in cell viability and may induce G2/M cell cycle arrest and apoptosis.





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